

# In-Depth Technical Guide: 1,1-Cyclohexanediactic Anhydride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Oxaspiro[5.5]undecane-2,4-dione

Cat. No.: B047308

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

1,1-Cyclohexanediactic anhydride (CAS No. 1010-26-0) is a cyclic dicarboxylic anhydride featuring a spirocyclic structure where a cyclohexane ring is attached to a glutaric anhydride moiety. It is a white to off-white crystalline solid that serves as a crucial intermediate in organic synthesis, most notably in the pharmaceutical industry. Its primary application lies in the synthesis of Gabapentin, an anticonvulsant and analgesic drug.<sup>[1][2]</sup> This guide provides a comprehensive chemical profile of 1,1-cyclohexanediactic anhydride, including its physicochemical properties, synthesis, reactivity, and safety information, with a focus on its application in drug development.

## Physicochemical and Spectroscopic Data

A summary of the key physical and chemical properties of 1,1-cyclohexanediactic anhydride is presented below.

Table 1: Physicochemical Properties of 1,1-Cyclohexanediactic Anhydride

Property	Value	Reference(s)
CAS Number	1010-26-0	[3][4]
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>3</sub>	[3][4][5]
Molecular Weight	182.22 g/mol	[3][5][6]
Appearance	White to light yellow or light orange crystalline powder	[7]
Melting Point	67-70 °C	[1][6]
Boiling Point	126 °C at 0.5 mmHg	[1]
Purity	>98.0% (GC)	[3][7]
Synonyms	3,3-Pentamethyleneglutaric anhydride, 3-Oxaspiro[5.5]undecane-2,4-dione	[7]

## Spectroscopic Profile

Experimental spectroscopic data for 1,1-cyclohexanediacyclic anhydride is not readily available in public databases. However, based on its chemical structure, the expected spectral characteristics are as follows:

- <sup>1</sup>H NMR:** The spectrum is expected to show complex multiplets in the aliphatic region (approximately 1.0-2.5 ppm) corresponding to the protons of the cyclohexane ring and the two methylene groups of the anhydride ring.
- <sup>13</sup>C NMR:** The spectrum should display distinct signals for the carbons of the cyclohexane ring, the methylene carbons of the anhydride ring, and a characteristic downfield signal for the quaternary spiro carbon. The two carbonyl carbons are expected to appear at the most downfield region of the spectrum (typically >160 ppm).
- Infrared (IR) Spectroscopy:** As a cyclic anhydride, it is expected to exhibit two characteristic carbonyl (C=O) stretching bands.[8] One band, corresponding to the symmetric C=O stretch,

is anticipated around  $1800\text{--}1850\text{ cm}^{-1}$ , and the other, from the asymmetric C=O stretch, should appear around  $1740\text{--}1790\text{ cm}^{-1}$ .<sup>[8]</sup> A C-O-C stretching band is also expected.<sup>[8]</sup>

- **Mass Spectrometry:** The mass spectrum should show a molecular ion peak ( $M^+$ ) corresponding to its molecular weight ( $182.22\text{ g/mol}$ ). Fragmentation patterns would likely involve the loss of CO and CO<sub>2</sub> from the anhydride ring.

## Synthesis and Reactivity

### Synthesis of 1,1-Cyclohexanediacetic Anhydride

1,1-Cyclohexanediacetic anhydride is typically synthesized via the dehydration of its corresponding dicarboxylic acid, 1,1-cyclohexanediacetic acid. A common method for this transformation is the use of a dehydrating agent such as acetic anhydride.

#### Experimental Protocol: Synthesis of 1,1-Cyclohexanediacetic Anhydride (General Procedure)

This protocol is based on a general method for the synthesis of cyclic anhydrides from dicarboxylic acids using acetic anhydride and should be adapted and optimized for 1,1-cyclohexanediacetic acid.

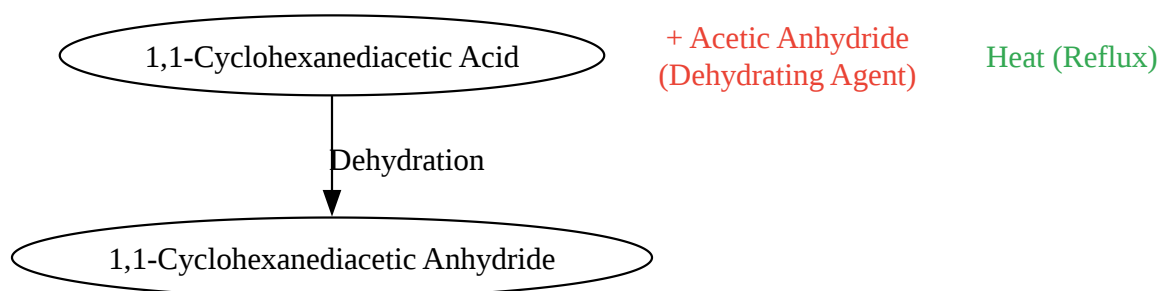
#### Materials:

- 1,1-Cyclohexanediacetic acid
- Acetic anhydride
- Toluene (optional, as solvent)

#### Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, place 1,1-cyclohexanediacetic acid and acetic anhydride (a slight excess, e.g., 1.1-1.5 equivalents). Toluene can be used as a solvent.<sup>[9]</sup>
- Heat the mixture to reflux with stirring. The reaction progress can be monitored by the dissolution of the starting diacid.

- After the reaction is complete (typically 1-3 hours of reflux), allow the mixture to cool to room temperature.
- Remove the excess acetic anhydride and acetic acid formed during the reaction under reduced pressure using a rotary evaporator.
- The crude 1,1-cyclohexanediactic anhydride can be purified by recrystallization from a suitable solvent (e.g., a mixture of hexane and ethyl acetate) or by vacuum distillation.

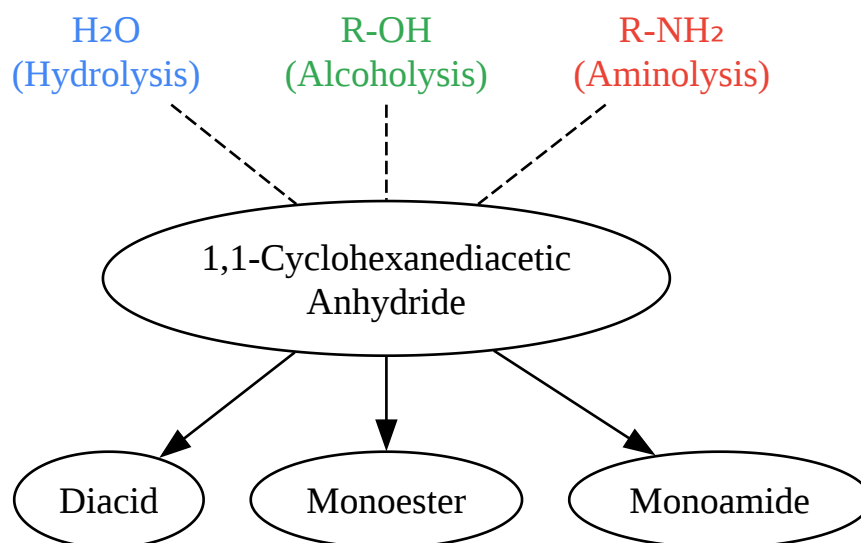


[Click to download full resolution via product page](#)

## Chemical Reactivity

The reactivity of 1,1-cyclohexanediactic anhydride is primarily dictated by the electrophilic nature of its carbonyl carbons. It readily undergoes nucleophilic acyl substitution reactions.

- Hydrolysis: In the presence of water, the anhydride ring opens to regenerate 1,1-cyclohexanediactic acid.<sup>[10]</sup>
- Alcoholysis: Reaction with alcohols yields a monoester of 1,1-cyclohexanediactic acid.
- Aminolysis: Reaction with ammonia or primary/secondary amines leads to the formation of the corresponding monoamide or N-substituted monoamide. This reaction is fundamental to its use in the synthesis of Gabapentin.<sup>[11]</sup>



[Click to download full resolution via product page](#)

## Application in Gabapentin Synthesis

The most significant application of 1,1-cyclohexanediacycetic anhydride is as a key starting material in the synthesis of Gabapentin. The synthetic route involves the reaction of the anhydride with ammonia to form 1,1-cyclohexanediacycetic acid monoamide, which then undergoes a Hofmann rearrangement to yield Gabapentin.

### Experimental Protocol: Synthesis of 1,1-Cyclohexanediacycetic Acid Monoamide

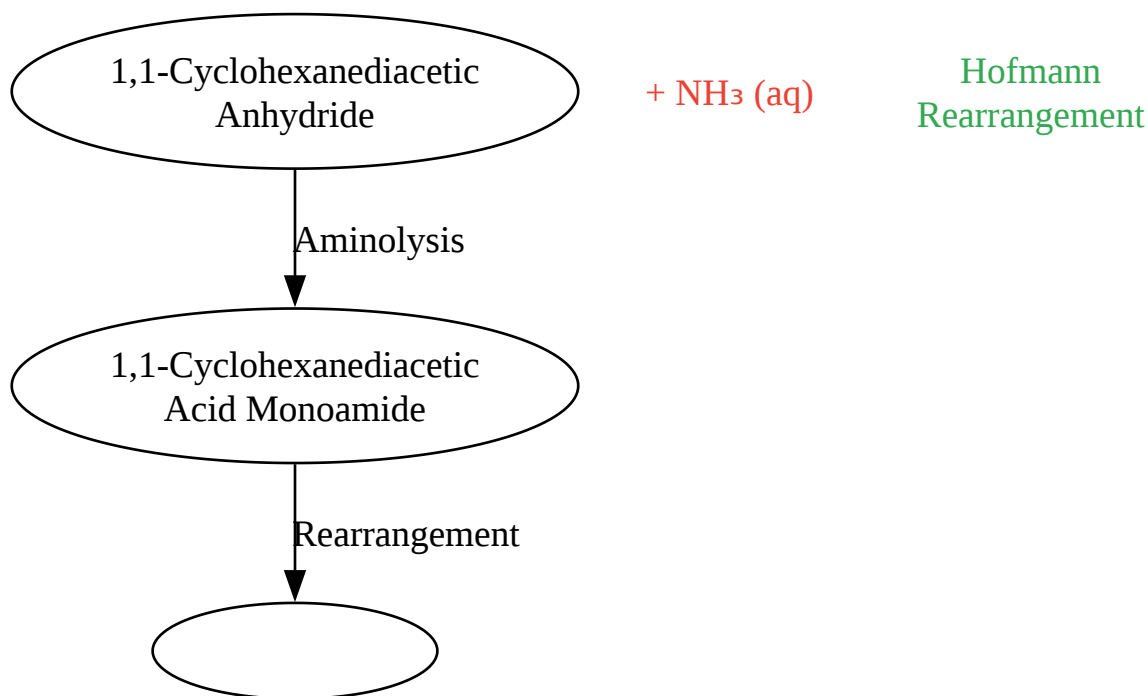
This protocol is a generalized procedure based on patent literature and may require optimization.

#### Materials:

- 1,1-Cyclohexanediacycetic anhydride
- Aqueous ammonia (e.g., 25-35% solution)
- Hydrochloric acid or Sulfuric acid for acidification
- Acetonitrile (for crystallization)

#### Procedure:

- In a reaction vessel, cool an aqueous solution of ammonia to below 20 °C.
- Slowly add 1,1-cyclohexanediactic anhydride to the cooled ammonia solution with stirring, maintaining the temperature below 20 °C.[11] The molar ratio of ammonia to the anhydride is typically between 5 and 10.[11]
- After the addition is complete, continue stirring for a specified period to ensure complete reaction.
- Neutralize the reaction mixture by the controlled addition of an acid (e.g., H<sub>2</sub>SO<sub>4</sub>) to a slightly acidic pH, which will precipitate the crude 1,1-cyclohexanediactic acid monoamide.[11]
- Collect the precipitated solid by filtration and wash it with cold water.
- Purify the crude product by recrystallization from a suitable solvent, such as aqueous acetonitrile, to obtain pure 1,1-cyclohexanediactic acid monoamide.[11]



[Click to download full resolution via product page](#)

## Safety and Handling

1,1-Cyclohexanediacyclic anhydride is an irritant and requires careful handling to avoid contact with skin and eyes. It is also moisture-sensitive and should be stored in a cool, dry place under an inert atmosphere.[\[12\]](#)

Table 2: Safety and Toxicological Profile

Parameter	Information	Reference(s)
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	<a href="#">[5]</a>
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	<a href="#">[13]</a>
Incompatible Materials	Strong oxidizing agents.	<a href="#">[12]</a>
Acute Toxicity (Oral LD50)	Not classified as acutely toxic (ATE > 2000 mg/kg). The toxicological properties have not been fully investigated.	<a href="#">[12]</a>
Acute Toxicity (Dermal LD50)	Not classified as acutely toxic (ATE > 2000 mg/kg). The toxicological properties have not been fully investigated.	<a href="#">[12]</a>

## Conclusion

1,1-Cyclohexanediactic anhydride is a valuable chemical intermediate with a well-defined role in the pharmaceutical industry, particularly in the synthesis of Gabapentin. Its spirocyclic structure and the reactivity of the anhydride functional group make it a versatile building block in organic synthesis. A thorough understanding of its properties, synthesis, and handling is essential for its safe and effective use in research and development and in industrial-scale production. Further investigation into its spectroscopic characteristics and a more detailed toxicological evaluation would provide a more complete profile of this important compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,1-Cyclohexane diacetic anhydride | 1010-26-0 [chemicalbook.com]
- 2. researchgate.net [researchgate.net]
- 3. labproinc.com [labproinc.com]
- 4. 1,1-Cyclohexanediactic acid anhydride | 1010-26-0 | FC03365 [biosynth.com]
- 5. 1,1-Cyclohexanediactic Anhydride | C10H14O3 | CID 2734289 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 1,1-Cyclohexanediactic Anhydride 98.0+%, TCI America 25 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- 7. 1,1-Cyclohexanediactic Anhydride | CymitQuimica [cymitquimica.com]
- 8. spectroscopyonline.com [spectroscopyonline.com]
- 9. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 10. CAS 1010-26-0: 1,1-Cyclohexane Diacetic Anhydride [cymitquimica.com]
- 11. WO2003002517A1 - Process for the preparation of 1.1-cyclohexane diacetic acid monoamide - Google Patents [patents.google.com]
- 12. fishersci.com [fishersci.com]



- 13. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 1,1-Cyclohexanediacyclic Anhydride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047308#1-1-cyclohexanediacyclic-anhydride-chemical-profile]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)